

Application Notes and Protocols: p-F-HHSiD Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *p-F-HHSiD hydrochloride*

Cat. No.: B6314302

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Abstract

p-F-HHSiD hydrochloride (p-Fluorohexahydrosiladifenidol hydrochloride) is a potent and selective antagonist of the M3 muscarinic acetylcholine receptor (mAChR), playing a crucial role in research related to cancer, metabolic disorders, and neurological diseases. Proper preparation and storage of **p-F-HHSiD hydrochloride** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for the preparation and storage of **p-F-HHSiD hydrochloride** stock solutions, along with essential data on solubility and stability to guide laboratory practices.

Product Information

Identifier	Value
IUPAC Name	1-(3,3-diphenylpropyl)-1-methyl-4-(4-fluorophenyl)piperidin-1-ium chloride
Molecular Formula	C ₂₇ H ₃₁ ClFNSi
Molecular Weight	456.08 g/mol
CAS Number	175615-76-6

Solubility and Storage

Proper solvent selection and storage conditions are paramount to maintaining the integrity of **p-F-HHSiD hydrochloride**. The following table summarizes the available data on solubility and recommended storage.

Parameter	Solid Compound	In Solvent
Recommended Solvent	-	DMSO (Assumed) ¹
Solubility	Data not specified. Experimental determination is recommended.	Data not specified. Experimental determination is recommended.
Storage Temperature	-20°C (sealed, away from moisture)	-80°C or -20°C (sealed, away from moisture)
Stability	Long-term	6 months at -80°C; 1 month at -20°C

¹Note: While the solvent is not explicitly stated in the available literature, Dimethyl Sulfoxide (DMSO) is a common solvent for preparing stock solutions of similar compounds. Users should verify solubility before preparing high-concentration stock solutions.

Experimental Protocols

This section details the step-by-step procedure for preparing a stock solution of **p-F-HHSiD hydrochloride**.

Materials

- **p-F-HHSiD hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile, filtered pipette tips

Stock Solution Preparation (Example: 10 mM in DMSO)

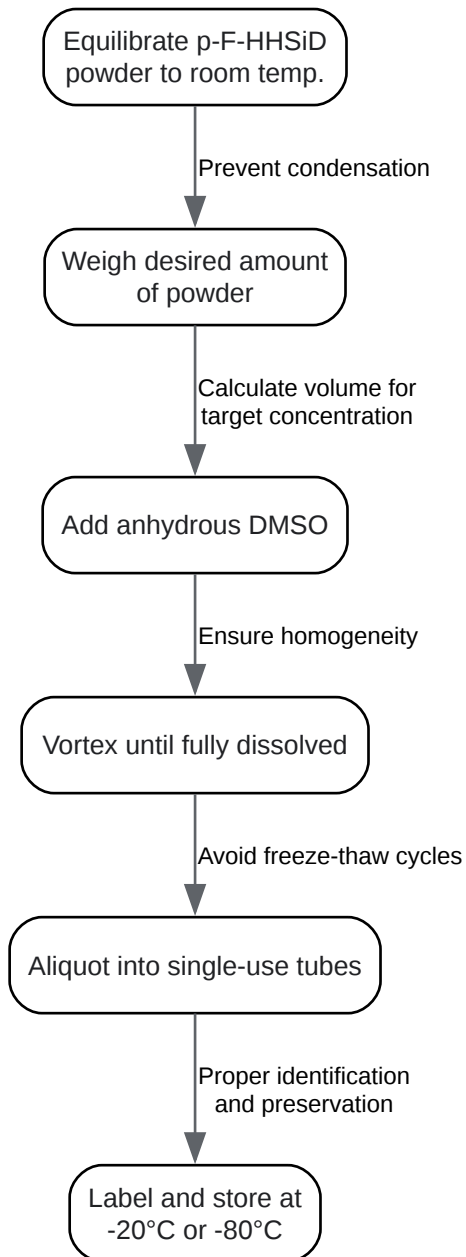
- **Equilibration:** Allow the vial of **p-F-HHSiD hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh the desired amount of **p-F-HHSiD hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.56 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but be cautious of potential degradation with excessive heat. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber vials).
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Visualized Workflows and Pathways

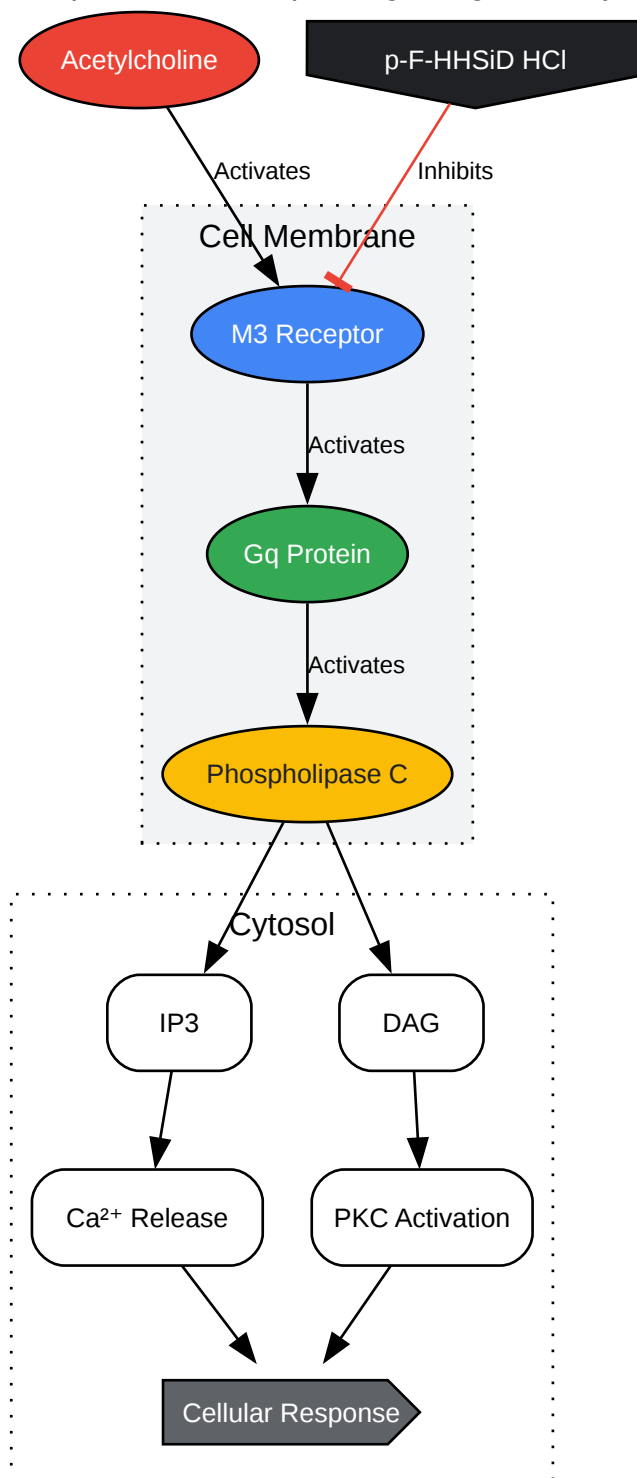
Stock Solution Preparation Workflow

The following diagram illustrates the key steps in the preparation of a **p-F-HHSiD hydrochloride** stock solution.

p-F-HHSiD Hydrochloride Stock Solution Workflow



Simplified M3 Receptor Signaling Pathway

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